

Application Note: Comprehensive Analytical Characterization of 2-Amino-5-acetylpyridine

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Compound of Interest

Compound Name: 2-Amino-5-acetylpyridine

Cat. No.: B012908

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Introduction: The Imperative for Rigorous Characterization

2-Amino-5-acetylpyridine is a pivotal heterocyclic building block in modern organic synthesis, particularly valued as a key intermediate in the development of active pharmaceutical ingredients (APIs).[1] Its molecular architecture, featuring a pyridine ring substituted with both an amino and an acetyl group, imparts unique chemical reactivity and potential biological activity. For researchers, scientists, and drug development professionals, the unambiguous confirmation of its identity, purity, and stability is not merely a procedural step but a foundational requirement for ensuring the quality, safety, and efficacy of the final drug product.

This guide provides a multi-faceted analytical strategy, moving beyond simple protocols to explain the causal-driven choices behind method selection. We will explore a suite of orthogonal techniques—chromatographic for separation and quantification, and spectroscopic for structural elucidation—that together form a self-validating system for the comprehensive characterization of **2-Amino-5-acetylpyridine**.

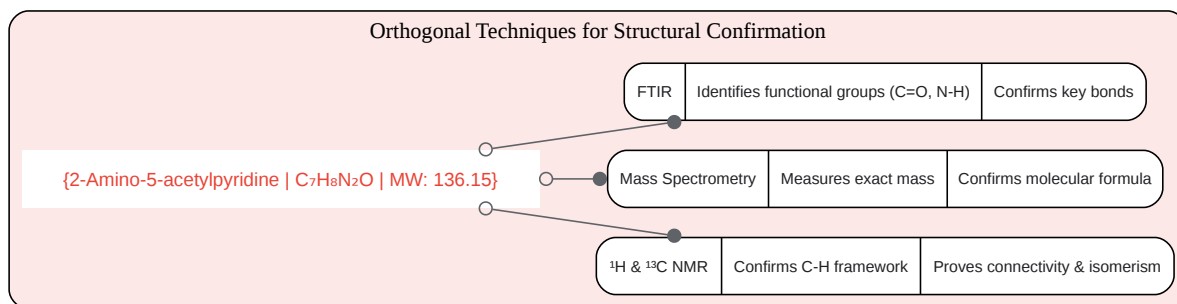
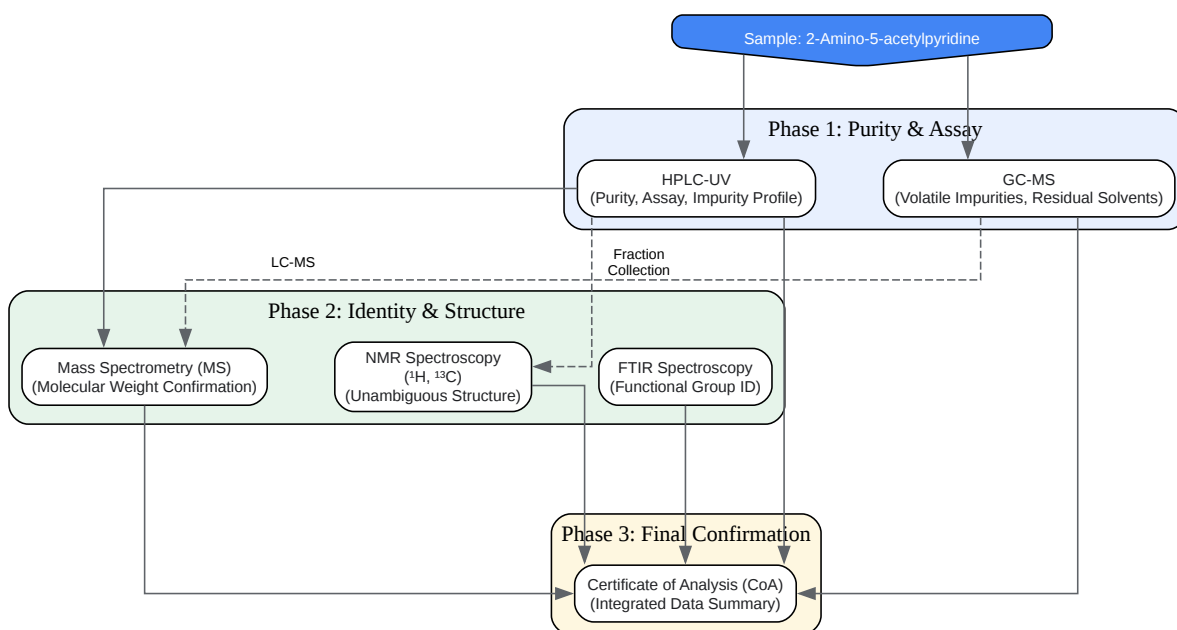
Foundational Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is the starting point for all analytical method development. These properties dictate choices in solvents, column chemistry, and instrumental parameters.

Property	Value	Source(s)
Chemical Formula	C ₇ H ₈ N ₂ O	[1]
Molecular Weight	136.15 g/mol	[2]
Appearance	White to light yellow crystalline solid/powder	[1][3]
Melting Point	97 - 101 °C	[1]
Boiling Point	~332.4 °C at 760 mmHg	[2][3][4]
Solubility	Slightly soluble in water; Soluble in organic solvents like ethanol and chloroform.	[1]
IUPAC Name	1-(6-aminopyridin-3-yl)ethanone	[3][4]

A Unified Analytical Workflow

A robust characterization strategy relies on the integration of multiple analytical techniques, where each method provides a unique and complementary piece of information. The overall workflow ensures that both the identity and purity of the material are confirmed with a high degree of confidence.



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Sources

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